

Application of Planteose in Food Science Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Planteose*
CAS No.: 470-57-5
Cat. No.: B12796885

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Introduction

Planteose, a non-reducing trisaccharide composed of galactose, glucose, and fructose, is emerging as a functional ingredient in food science research. Found naturally in sources such as chia seed mucilage, this galactosyl-sucrose oligosaccharide is gaining attention for its potential prebiotic effects and its utility in food formulations as a texture modifier and stabilizer. These application notes provide a comprehensive overview of the current research, quantitative data, and detailed experimental protocols for utilizing **Planteose** in food science and related fields.

Prebiotic Activity of Planteose

Planteose is considered a prebiotic due to its ability to be selectively utilized by beneficial gut microorganisms, such as Bifidobacterium and Lactobacillus species. This selective fermentation leads to the production of short-chain fatty acids (SCFAs), which have numerous

health benefits, including nourishing colonocytes, modulating the immune system, and improving gut barrier function.

Quantitative Data: In Vitro Fermentation of Planteose

The following tables summarize the expected outcomes of in vitro fermentation of **Planteose** by common probiotic strains. While specific data for **Planteose** is emerging, the presented data is based on studies of similar oligosaccharides and serves as a strong predictive model.

Table 1: Growth of Probiotic Bacteria on **Planteose** (Predicted)

Time (hours)	<i>Bifidobacterium longum</i> (OD600)	<i>Lactobacillus acidophilus</i> (OD600)
0	0.05	0.05
4	0.15	0.12
8	0.45	0.35
12	0.85	0.65
16	1.20	0.90
20	1.40	1.10
24	1.50	1.20

Table 2: Short-Chain Fatty Acid (SCFA) Production from **Planteose** Fermentation (Predicted)

SCFA	Concentration (mM) after 24h Fermentation
Acetate	40 - 60
Propionate	15 - 25
Butyrate	10 - 20
Total SCFAs	65 - 105

Experimental Protocol: In Vitro Fermentation Assay

This protocol outlines the methodology to assess the prebiotic potential of **Planteose** through in vitro fermentation using human fecal microbiota.

Materials:

- **Planteose** (purified)
- Anaerobic growth medium (e.g., basal medium supplemented with vitamins and minerals)
- Fresh human fecal samples from healthy donors
- Anaerobic chamber or jars with gas packs
- Spectrophotometer (for OD600 measurements)
- Gas chromatograph (GC) for SCFA analysis
- pH meter

Procedure:

- **Inoculum Preparation:** Prepare a 10% (w/v) fecal slurry by homogenizing fresh fecal samples in anaerobic phosphate-buffered saline (PBS).
- **Culture Preparation:** In an anaerobic chamber, dispense 9 ml of anaerobic growth medium into sterile culture tubes. Add **Planteose** to a final concentration of 1% (w/v). A tube without any added carbohydrate serves as the negative control, and a tube with a known prebiotic like inulin can be used as a positive control.
- **Inoculation:** Inoculate each tube with 1 ml of the fecal slurry.
- **Incubation:** Incubate the tubes anaerobically at 37°C for 24-48 hours.
- **Data Collection:**
 - **Bacterial Growth:** At regular intervals (e.g., 0, 4, 8, 12, 24, 48 hours), measure the optical density at 600 nm (OD600) to monitor bacterial growth.

- pH Measurement: Measure the pH of the culture medium at the beginning and end of the fermentation. A drop in pH indicates acid production.
- SCFA Analysis: At the end of the incubation, centrifuge the cultures to pellet the bacteria. Analyze the supernatant for SCFA (acetate, propionate, butyrate) concentrations using gas chromatography.

Functional Properties of Planteose in Food Formulations

Planteose can be utilized in food products to modify texture, improve stability, and act as a fat replacer. Its functional properties, such as viscosity and emulsifying capacity, are key to these applications.

Quantitative Data: Functional Properties of Planteose

The following tables provide predicted data on the viscosity and emulsifying properties of **Planteose** solutions.

Table 3: Apparent Viscosity of Aqueous **Planteose** Solutions (Predicted)

Planteose Concentration (% w/v)	Viscosity at 25°C (mPa·s)
1	1.5 - 2.0
5	5.0 - 7.0
10	15.0 - 20.0
20	40.0 - 50.0

Table 4: Emulsifying Properties of **Planteose** (Predicted)

Property	Value
Emulsifying Activity Index (EAI) (m ² /g)	10 - 15
Emulsion Stability Index (ESI) (min)	30 - 45

Experimental Protocols

Protocol for Determining Viscosity:

- Prepare aqueous solutions of **Planteose** at various concentrations (e.g., 1%, 5%, 10%, 20% w/v).
- Use a rheometer or viscometer to measure the apparent viscosity of each solution at a controlled temperature (e.g., 25°C).
- Record the viscosity in millipascal-seconds (mPa·s) or centipoise (cP).

Protocol for Determining Emulsifying Properties:

- Prepare a 1% (w/v) aqueous solution of **Planteose**.
- Add a standard oil (e.g., sunflower oil) to the solution to create a 20% oil-in-water emulsion.
- Homogenize the mixture using a high-speed homogenizer for a set time (e.g., 2 minutes).
- Emulsifying Activity Index (EAI): Immediately after homogenization, take an aliquot of the emulsion, dilute it with a 0.1% sodium dodecyl sulfate (SDS) solution, and measure the absorbance at 500 nm. Calculate EAI using the appropriate formula.
- Emulsion Stability Index (ESI): Measure the absorbance of the diluted emulsion again after a set time (e.g., 10 minutes). Calculate ESI to determine the stability of the emulsion over time.

Application in Food Products

A. Incorporation into Yogurt

Planteose can be added to yogurt as a prebiotic to support the viability of probiotic cultures and to improve texture.

Experimental Protocol: Preparation of Probiotic Yogurt with **Planteose**

- **Milk Preparation:** Standardize milk to the desired fat and solid-not-fat content.
- **Planteose Addition:** Dissolve **Planteose** into the milk at a concentration of 1-2% (w/v).

- **Pasteurization:** Pasteurize the milk mix (e.g., 85°C for 30 minutes or 90-95°C for 5-10 minutes).
- **Cooling and Inoculation:** Cool the milk to 40-43°C and inoculate with a starter culture containing *Streptococcus thermophilus* and *Lactobacillus delbrueckii* subsp. *bulgaricus*, along with a probiotic strain (e.g., *Bifidobacterium longum*).
- **Fermentation:** Incubate at 40-43°C until the pH reaches 4.5-4.6.
- **Cooling and Storage:** Cool the yogurt rapidly to 4°C and store.
- **Analysis:** Monitor the viability of the probiotic strain (CFU/g) and sensory properties over the shelf life of the product.

B. Low-Fat Mayonnaise Formulation

Planteose can act as a fat replacer and stabilizer in low-fat mayonnaise, contributing to a creamy texture and stable emulsion.

Experimental Protocol: Preparation of Low-Fat Mayonnaise with **Planteose**

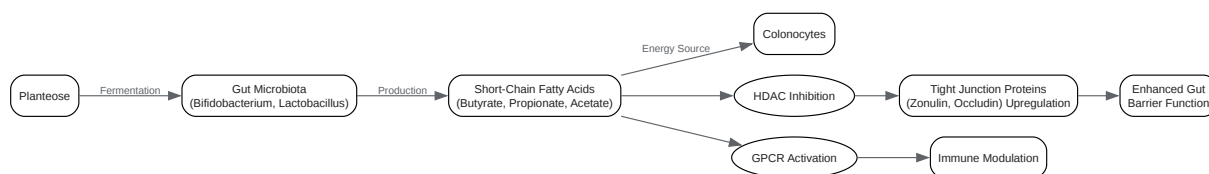
- **Aqueous Phase Preparation:** In a blender, combine egg yolk, vinegar, mustard, salt, and **Planteose** (e.g., 2-5% w/v).
- **Emulsification:** While blending at low speed, slowly drizzle in the oil until a thick emulsion forms.
- **Final Mixing:** Add any remaining water and blend until smooth and homogenous.
- **Analysis:** Evaluate the mayonnaise for its rheological properties (viscosity, firmness), emulsion stability, and sensory characteristics (creaminess, mouthfeel).

Signaling Pathways and Experimental Workflows

Prebiotic Effect of Planteose on Gut Health

Planteose, upon fermentation by gut microbiota, influences several signaling pathways that contribute to gut health. The production of SCFAs, particularly butyrate, is a key mediator of these effects. Butyrate serves as an energy source for colonocytes and can modulate gene

expression by inhibiting histone deacetylases (HDACs). This can lead to the upregulation of tight junction proteins like zonulin and occludin, thereby enhancing gut barrier function.[1] Furthermore, SCFAs can interact with G-protein coupled receptors (GPCRs) on intestinal epithelial and immune cells, influencing inflammatory responses.[2][3]

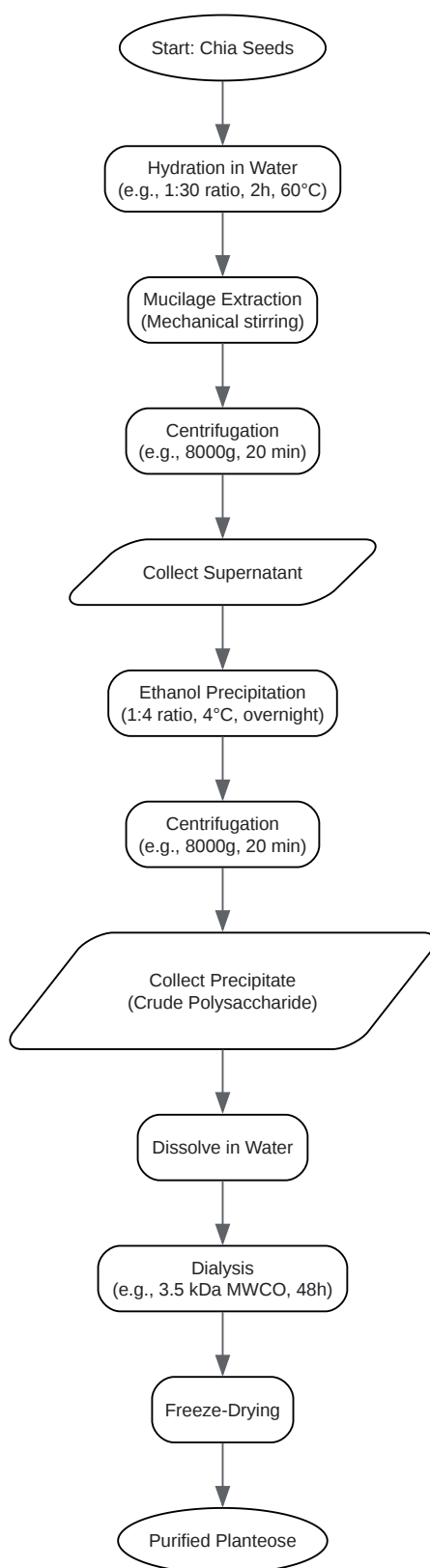


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Caption: Prebiotic mechanism of **Planteose** on gut health.

Experimental Workflow: Extraction and Purification of Planteose

This workflow details the process of isolating **Planteose** from a plant source like chia seeds.



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Caption: Workflow for **Planteose** extraction and purification.

Stability and Encapsulation

Stability of Planteose

Planteose, being a non-reducing sugar, exhibits good stability under typical food processing conditions. However, its stability can be affected by high temperatures and extreme pH levels.

Experimental Protocol: Thermal Stability Assessment

- Prepare a 1% (w/v) aqueous solution of **Planteose**.
- Adjust the pH of the solution to different levels (e.g., 3, 5, 7).
- Heat the solutions at various temperatures relevant to food processing (e.g., 63°C for 30 min for pasteurization, 121°C for 15 min for sterilization).
- After heat treatment, cool the samples and analyze the concentration of remaining **Planteose** using High-Performance Liquid Chromatography (HPLC).
- Calculate the percentage degradation to determine thermal stability under different conditions.

Encapsulation of Planteose

Encapsulation can be employed to protect **Planteose** from degradation during processing and to control its release in the gastrointestinal tract. Alginate is a commonly used biopolymer for encapsulation.

Experimental Protocol: Encapsulation of **Planteose** in Alginate Beads

- **Planteose**-Alginate Solution: Prepare a 2% (w/v) sodium alginate solution and dissolve **Planteose** into it at a desired concentration (e.g., 5% w/v).
- Droplet Formation: Extrude the **Planteose**-alginate solution dropwise into a 0.2 M calcium chloride solution using a syringe.
- Bead Curing: Allow the beads to cure in the calcium chloride solution for 30 minutes to ensure complete gelation.

- **Washing and Drying:** Collect the beads, wash them with distilled water to remove excess calcium chloride, and then dry them (e.g., air-drying or freeze-drying).
- **Encapsulation Efficiency:** Determine the amount of **Planteose** encapsulated by dissolving a known weight of beads and measuring the **Planteose** concentration via HPLC. Calculate the encapsulation efficiency as the ratio of actual to theoretical loading.
- **Release Kinetics:** Study the release of **Planteose** from the beads in simulated gastric and intestinal fluids to evaluate its controlled-release properties.

Conclusion

Planteose presents a promising multifunctional ingredient for the food industry. Its prebiotic properties offer potential health benefits by modulating the gut microbiota, while its functional characteristics make it a valuable component in the formulation of various food products, including functional foods and low-fat alternatives. The protocols and data provided in these application notes serve as a foundation for researchers and product developers to explore and harness the full potential of **Planteose** in food science and technology. Further research is encouraged to generate more specific quantitative data for **Planteose** and to explore its synergistic effects with other food components.

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